

Application of Pentyl Butyrate in the Fragrance Industry: Application Notes and Protocols

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Compound of Interest

Compound Name: Pentyl butyrate

Cat. No.: B1223076

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Introduction

Pentyl butyrate, also known as amyl butyrate, is an organic ester widely recognized for its characteristic fruity aroma, reminiscent of pear or apricot.[1][2] This colorless liquid is a key component in the fragrance and flavor industries, valued for its ability to impart sweet, fruity notes to a variety of consumer products.[3][4] Its natural occurrence in fruits like apples, apricots, and bananas contributes to its appeal and consumer acceptance.[5] This document provides detailed application notes, experimental protocols, and relevant data for the use of **pentyl butyrate** in fragrance formulations.

Physicochemical Properties and Scent Profile

Pentyl butyrate's utility in the fragrance industry is largely dictated by its physical and chemical properties, which influence its volatility, stability, and olfactory characteristics.

Scent Profile: The odor of **pentyl butyrate** is predominantly described as fruity, with specific notes of pear and apricot.[1][2] It is also characterized as sweet, with nuances of banana and pineapple.[6] This pleasant and recognizable scent profile makes it a versatile ingredient in creating fruity and floral fragrance compositions.

Data Presentation: Physicochemical and Olfactory Data

Property	Value	Reference
Synonyms	Amyl butyrate, Pentyl butanoate	[1][2]
CAS Number	540-18-1	[2]
Molecular Formula	C ₉ H ₁₈ O ₂	[2]
Molecular Weight	158.24 g/mol	[2]
Appearance	Colorless liquid	[3]
Odor Description	Fruity, pear, apricot, sweet, banana, pineapple	[1][2][6]
Odor Detection Threshold	210 ppb (parts per billion)	
Recommended Usage Level	Up to 8.0% in fragrance concentrate	[5]
Boiling Point	186 °C (367 °F; 459 K)	[2]
Flash Point	135 °F (57.2 °C)	
Solubility	Soluble in alcohol and ether; very slightly soluble in water	[4]

Applications in Fragrance Formulations

Pentyl butyrate is a versatile fragrance ingredient used across a wide range of product categories, including:

- **Fine Fragrances:** It is often used as a top or middle note to introduce a fresh and fruity character.
- **Personal Care Products:** Its pleasant aroma is incorporated into lotions, creams, shampoos, and soaps.
- **Household Products:** It can be found in air fresheners, candles, and cleaning products to provide a clean and fruity scent.

Experimental Protocols

Sensory Evaluation of Pentyl Butyrate

Objective: To assess the olfactory characteristics of **pentyl butyrate**.

Methodology: Blotter Test

- Materials:
 - **Pentyl butyrate** sample
 - Odorless smelling strips (blotters)
 - Ethanol (95%, odorless) for dilution (optional)
 - Well-ventilated, odor-free room
- Procedure:
 - Dip a clean smelling strip into the **pentyl butyrate** sample to a depth of about 1 cm.
 - If the neat material is too intense, prepare a 10% dilution in ethanol and use a fresh strip.
 - Remove the strip and allow the solvent (if used) to evaporate for a few seconds.
 - Wave the smelling strip about 10-15 cm from the nose and inhale gently.
 - Record the initial odor impressions (top notes).
 - Evaluate the scent profile at regular intervals (e.g., 5 min, 30 min, 1 hour, 4 hours) to observe the evolution of the fragrance (middle and base notes).
 - Document the odor characteristics, intensity, and tenacity (how long the scent lasts).

Instrumental Analysis using Gas Chromatography-Olfactometry (GC-O)

Objective: To separate and identify the odor-active compounds in a fragrance formulation containing **pentyl butyrate**.

Methodology:

- Instrumentation:
 - Gas chromatograph (GC) equipped with a flame ionization detector (FID) and an olfactory detection port (ODP).
 - Mass spectrometer (MS) for compound identification.
 - Appropriate capillary column (e.g., DB-5 or equivalent).
- Sample Preparation:
 - Dilute the fragrance oil containing **pentyl butyrate** in a suitable solvent (e.g., ethanol or dichloromethane) to an appropriate concentration.
- GC-MS/O Analysis:
 - Inject the sample into the GC.
 - The effluent from the GC column is split between the FID/MS and the ODP.
 - A trained panelist sniffs the effluent at the ODP and records the time, intensity, and description of each odor detected.
 - Simultaneously, the FID provides quantitative data, and the MS provides mass spectra for compound identification.
 - Correlate the sensory data from the ODP with the chemical data from the MS to identify the specific compounds responsible for the perceived aroma.

Stability Testing of Pentyl Butyrate in a Cosmetic Base

Objective: To evaluate the stability of **pentyl butyrate** in a finished product (e.g., a lotion) under various environmental conditions.

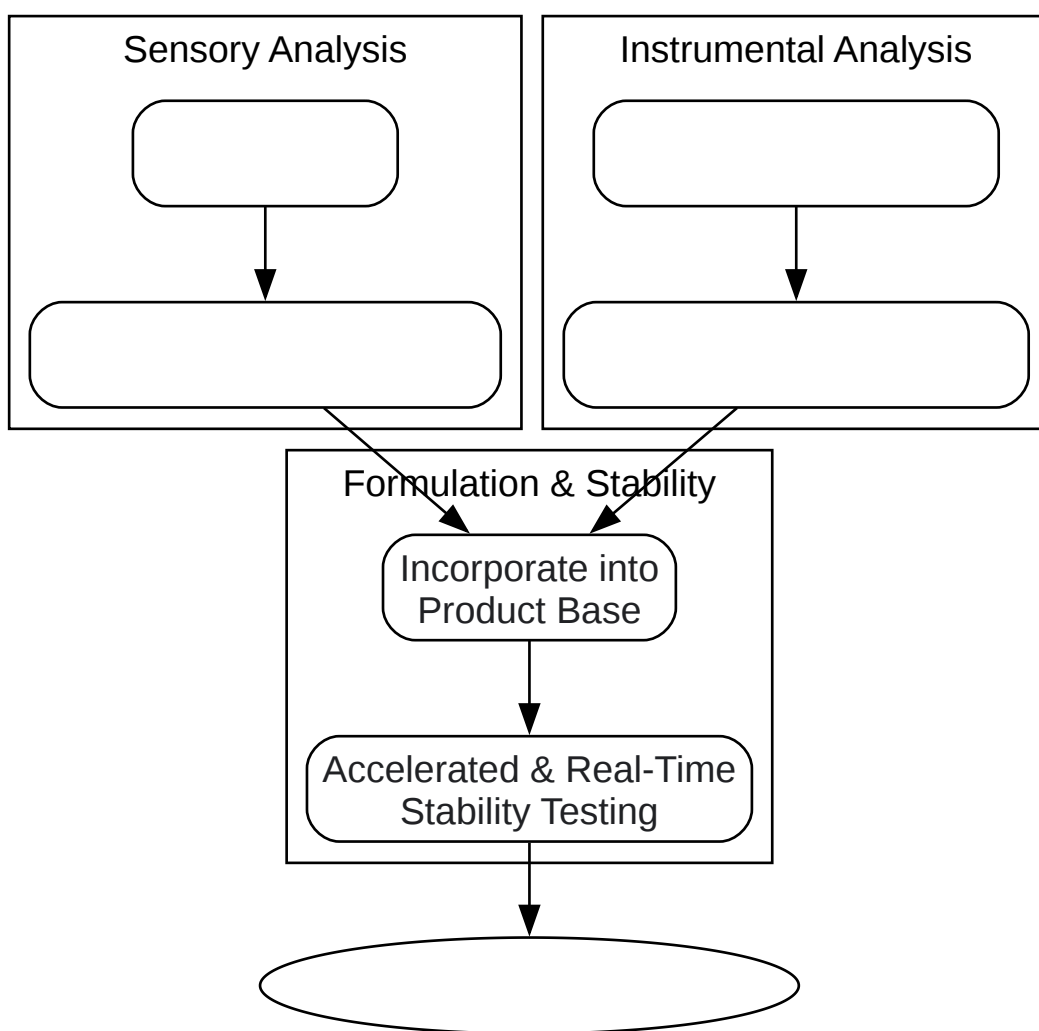
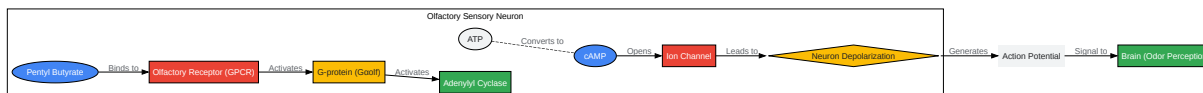
Methodology:

- Sample Preparation:
 - Prepare a batch of the cosmetic base without any fragrance (control).
 - Prepare a batch of the cosmetic base with a specified concentration of the fragrance oil containing **pentyl butyrate**.
 - Package the samples in the final intended packaging.
- Storage Conditions:
 - Store samples under a range of conditions to simulate shelf life and consumer use:
 - Accelerated Stability: 40°C and 75% relative humidity for 3 months.
 - Real-Time Stability: 25°C and 60% relative humidity for the intended shelf life of the product (e.g., 12-24 months).
 - Light Exposure: Exposure to UV light to assess for potential discoloration or degradation.
 - Freeze-Thaw Cycles: Cycle samples between freezing and room temperature to assess emulsion stability.
- Evaluation:
 - At specified time points (e.g., 1, 2, 3 months for accelerated; 3, 6, 12, 24 months for real-time), evaluate the samples for:
 - Odor: Any change in the fragrance profile, intensity, or character.
 - Color: Any discoloration of the product.
 - pH and Viscosity: Any significant changes from the initial measurements.
 - Phase Separation: For emulsions, check for any signs of separation.

Signaling Pathway and Logical Relationships

Olfactory Signal Transduction Pathway

The perception of **pentyl butyrate**'s aroma begins with its interaction with olfactory receptors in the nasal cavity. This initiates a signaling cascade that transmits the information to the brain.



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